

# Commercial Availability and Suppliers of 2-Methoxybenzonitrile: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Methoxybenzonitrile

Cat. No.: B147131

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For researchers, scientists, and drug development professionals, sourcing high-quality reagents is a critical first step in the experimental workflow. This technical guide provides an in-depth overview of the commercial availability of **2-Methoxybenzonitrile** (CAS No. 6609-56-9), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1][2]</sup> This document outlines key suppliers, available grades, and relevant technical data to inform procurement decisions.

## Physicochemical Properties

**2-Methoxybenzonitrile**, also known as o-Anisonitrile or 2-Cyanoanisole, is a substituted benzonitrile with the molecular formula  $C_8H_7NO$  and a molecular weight of 133.15 g/mol.<sup>[1][3]</sup> It typically appears as a clear colorless to pale yellow liquid or a low-melting solid.<sup>[4][5][6]</sup>

Property	Value	Source
CAS Number	6609-56-9	[1][3]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1][3]
Molecular Weight	133.15 g/mol	[1][3]
Appearance	Clear colorless to pale yellow liquid or low melting solid	[4][5][6]
Boiling Point	135 °C at 12 mmHg	[3]
Density	1.093 g/mL at 25 °C	[3]
Refractive Index	n <sub>20</sub> /D 1.5465	[3]
Flash Point	113 °C (closed cup)	[3][4]

## Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **2-Methoxybenzonitrile** in various grades and quantities, catering to both research and development as well as bulk manufacturing needs. The following table summarizes the offerings from several prominent suppliers. Researchers are advised to request certificates of analysis (CoA) for lot-specific purity information.

Supplier	Brand/Product Code	Purity	Available Quantities
Sigma-Aldrich	Aldrich-231231	99%	5g, 25g, 100g
Thermo Fisher Scientific	Acros Organics / 433160050	99%	5g, 25g
Thermo Fisher Scientific	Alfa Aesar / L01293	98%	5g, 25g, 100g
Alzchem Group	-	Development Grade	Bulk inquiries
Tokyo Chemical Industry (TCI)	M1280	>98.0% (GC)	5g, 25g
Biosynth	FM00412	-	Inquire for details
Apollo Scientific	OR11202	98%	25g, 100g, 500g, 2.5kg
Lab Pro Inc.	M1280-25G	Min. 98.0% (GC)	25g
Finetech Industry Limited	FT-0612823	-	Custom synthesis and bulk

## Experimental Protocols

While **2-Methoxybenzonitrile** is primarily used as a synthetic intermediate, detailed experimental protocols for its common reactions are often found within broader synthetic procedures in scientific literature and patents. Below is a representative protocol for the hydrolysis of **2-Methoxybenzonitrile** to 2-Methoxybenzoic acid, a common transformation. This protocol is adapted from procedures described for similar nitrile hydrolyses.

Protocol: Hydrolysis of **2-Methoxybenzonitrile** to 2-Methoxybenzoic Acid

Materials:

- **2-Methoxybenzonitrile**
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)

- Water (H<sub>2</sub>O)
- Hydrochloric acid (HCl)
- Ethanol (optional, as co-solvent)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Standard glassware for workup and extraction
- pH paper or pH meter

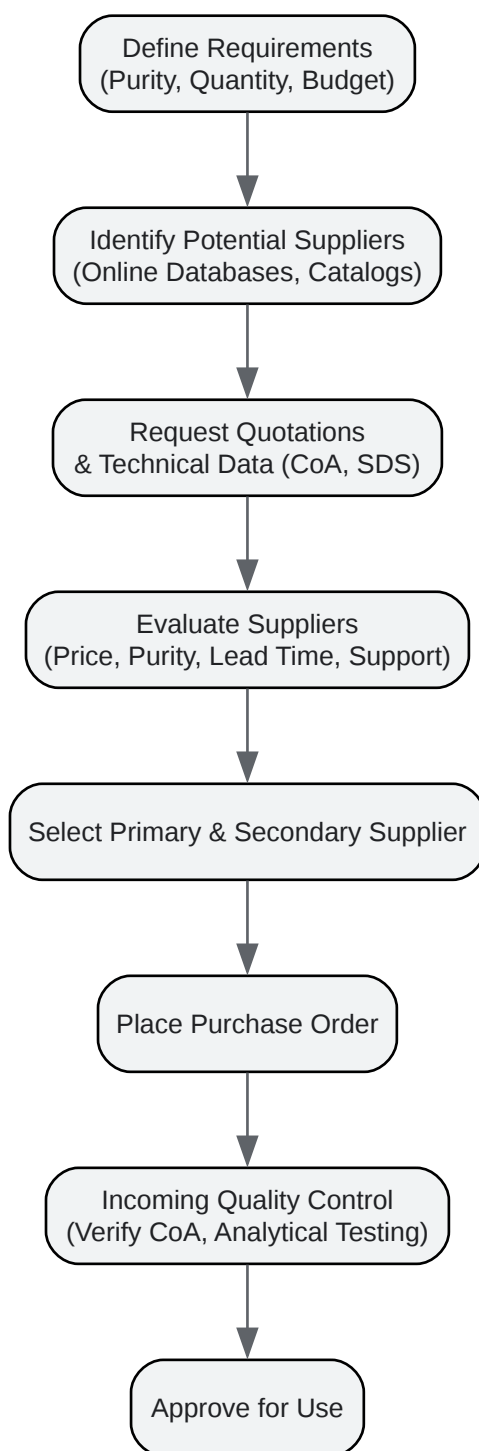
#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine **2-Methoxybenzonitrile** (1 equivalent) and a 10-20% aqueous solution of sodium hydroxide or potassium hydroxide (3-5 equivalents). Ethanol may be added as a co-solvent to improve solubility if necessary.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting material. The reaction is typically complete within 2-8 hours.
- **Workup:** After the reaction is complete, cool the mixture to room temperature. If a co-solvent was used, it can be removed under reduced pressure.
- **Acidification:** Carefully acidify the aqueous solution to a pH of less than 4 by the dropwise addition of concentrated hydrochloric acid. This should be done in an ice bath to control the exothermic reaction. The product, 2-Methoxybenzoic acid, will precipitate as a solid.
- **Isolation:** Collect the solid product by vacuum filtration and wash the filter cake with cold water.

- **Drying and Purification:** Dry the crude product. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).

## Supplier Selection and Procurement Workflow

The selection of a suitable supplier for **2-Methoxybenzonitrile** is a critical process for ensuring the quality and consistency of research outcomes. The following diagram illustrates a logical workflow for this process.

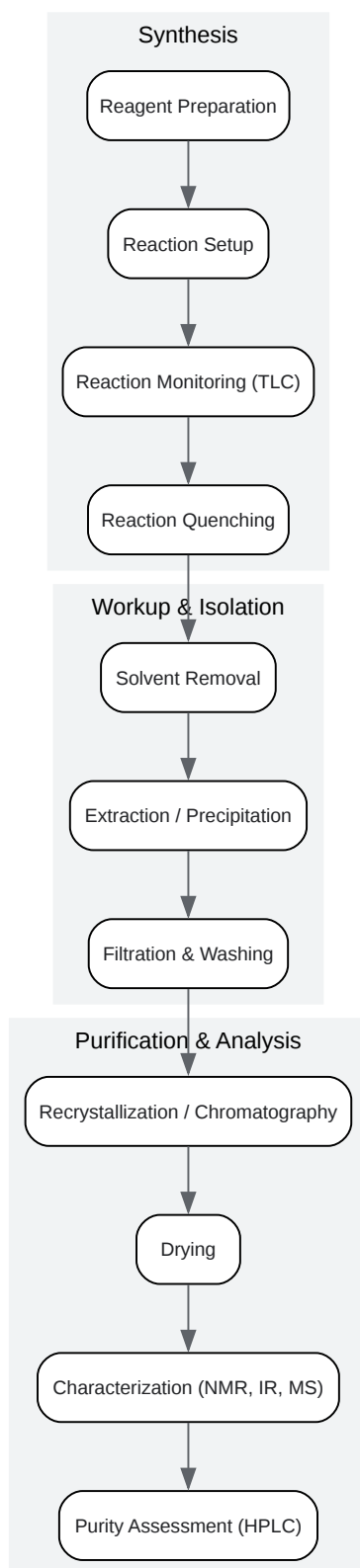


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Caption: Workflow for Supplier Selection and Procurement.

## Experimental Workflow: Synthesis and Purification

The following diagram outlines a typical experimental workflow for the synthesis and purification of a derivative from **2-Methoxybenzonitrile**, such as the hydrolysis to 2-Methoxybenzoic acid described in the protocol above.



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Caption: General Experimental Workflow for Synthesis.



This guide provides a foundational understanding of the commercial landscape for **2-Methoxybenzonitrile**. For specific applications, it is always recommended to consult the supplier's technical documentation and relevant scientific literature.

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